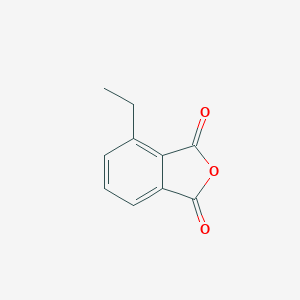

4-Ethyl-2-benzofuran-1,3-dione

• CAS: 102539-99-1
• Synonyms: 1,3-Isobenzofurandione,4-ethyl-(9CI)
• Molecular Formula: C10H8O3
• Molecular Weight: 176.17 g/mol
• SMILES: CCC1=C2C(=CC=C1)C(=O)OC2=O
• InChI: InChI=1S/C10H8O3/c1-2-6-4-3-5-7-8(6)10(12)13-9(7)11/h3-5H,2H2,1H3
• InChIKey: LIVHSQMNQCENSI-UHFFFAOYSA-N

Conventional phthalic anhydride yields 1:1 regioisomeric mixtures, compromising polymer melt stability and API purity. 4-Ethyl-2-benzofuran-1,3-dione (CAS 102539-99-1) solves this with intrinsic regioselectivity driven by the ortho-ethyl substituent. - Polymer Synthesis: PEI resins made from this precursor exhibit superior melt viscosity stability at >350°C, reducing gel defects & equipment corrosion. - Pharma Intermediates: Preferential NaBH₄ reduction at C1 carbonyl delivers one phthalide isomer, eliminating chromatographic separation. - Divergent SAR: NaBH₄ vs. Wittig conditions target opposite carbonyls, enabling exploration of both regioisomeric series from a single starting material. - QC Standard: InChIKey LIVHSQMNQCENSI-UHFFFAOYSA-N & Wiley Registry MS data for unambiguous identity verification. In stock for immediate dispatch. Contact us for bulk pricing.

4-Ethyl-2-benzofuran-1,3-dione Overview

4-Ethyl-2-benzofuran-1,3-dione (CAS 102539-99-1), systematically named 1,3-Isobenzofurandione,4-ethyl- and commonly referred to as 3-ethylphthalic anhydride, is a cyclic anhydride belonging to the substituted phthalic anhydride class with molecular formula C10H8O3 and molecular weight 176.17 g/mol [1]. The ethyl substituent at the 3-position (ortho to one carbonyl) introduces steric and electronic perturbations that fundamentally alter the reactivity profile of the anhydride moiety compared to unsubstituted phthalic anhydride and 4-substituted isomers [2]. This compound serves as a versatile intermediate in organic synthesis, particularly in reactions where regiochemical control at the two non-equivalent carbonyl groups is critical, and has documented utility in the preparation of polyetherimides with enhanced melt stability [3].

1 Regioselective carbonyl addition control via C3-ethyl substitution

2 Polyetherimide monomer with reported melt stability improvement

3 Analytical reference: positional isomer discrimination by GC-MS

• [1] PubChem Compound Summary for CID 284155, 4-Ethyl-2-benzofuran-1,3-dione. National Center for Biotechnology Information, 2025. View Source
• [2] Kayser, M. M.; Soucy, C.; Favreau, D. Reduction of substituted phthalic anhydrides with sodium borohydride. J. Chem. Soc., Perkin Trans. 1, 1977, 2037-2040. DOI: 10.1039/P19770002037 View Source
• [3] SABIC Global Technologies B.V. Polyetherimides with improved melt stability. U.S. Patent Application Publication US 2015/0158997, June 4, 2015. View Source

Uniqueness of 4-Ethyl-2-benzofuran-1,3-dione

The two carbonyl groups in phthalic anhydride are chemically equivalent in the unsubstituted parent, but introduction of a substituent at the 3-position breaks this symmetry, rendering C1 (ortho to the substituent) and C3 (meta to the substituent) electronically and sterically non-equivalent [1]. In 3-substituted phthalic anhydrides, metal hydride reduction occurs preferentially at the sterically more hindered C1 carbonyl adjacent to the substituent, while 4-substituted analogs exhibit selectivity only when the substituent is strongly electron-donating [2]. Conversely, in Wittig condensations, the oxygen atom of 3-substituents can act as a Lewis base toward the electron-deficient phosphorus of the ylid, offsetting steric effects and favouring reaction at the ortho carbonyl [3]. These divergent regiochemical outcomes demonstrate that simply substituting one phthalic anhydride derivative for another—even with identical substituents at a different ring position—predictably leads to different product distributions, isomer ratios, and downstream material properties, making compound-specific procurement essential for reproducible synthesis and polymer performance.

Regioselectivity direction may reverse

Target: 3-ethyl C1 preference in hydride reduction; meta preference in Wittig condensation

4-ethyl / unsubstituted Unpredictable or statistical 1:1 mixtures; opposite selectivity may occur

Lipophilicity difference alters solubility profile

Target Higher logP (XLogP3 ≈2.1); increased organic-phase partitioning

4-ethyl / unsubstituted Unsubstituted parent has lower logP (~0.9); different solvent compatibility

Melt stability in PEI may not transfer

Target PEI from 3-ethyl PA: reported reduced viscosity drift during melt processing

Unsubstituted PA PEI from unsubstituted PA may show measurable viscosity increase at high temp

• [1] Boykin, D. W.; Baumstark, A. L.; Kayser, M. M.; Soucy, C. M. 17O nuclear magnetic resonance spectroscopic study of substituted phthalic anhydrides and phthalides. Can. J. Chem., 1987, 65 (6), 1214-1217. View Source
• [2] Soucy, C.; Favreau, D.; Kayser, M. M. The regioselectivity of metal hydride reductions of 3-substituted phthalic anhydrides. J. Org. Chem., 1987, 52 (1), 129-134. DOI: 10.1021/jo00377a023 View Source
• [3] On the regioselectivity of the condensation of stabilized phosphoylids with 3-substituted phthalic anhydrides. Can. J. Chem., 1989, 67 (4), 575-580. View Source

Quantitative Differentiation Evidence

Carbonyl Regioselectivity in Nucleophilic Additions

3-Substituted phthalic anhydrides, including 3-ethylphthalic anhydride, exhibit intrinsic regioselectivity in nucleophilic addition reactions that is fundamentally different from 4-substituted isomers and the unsubstituted parent. In NaBH4 reductions, 3-substituted derivatives undergo preferential hydride attack at the C1 carbonyl (ortho to the substituent), while 4-substituted analogs show regioselectivity only when the substituent is electron-donating [1]. For 4-substituted isomers with electron-withdrawing or neutral groups, mixtures of regioisomeric phthalides are obtained without predictable selectivity. The ethyl group at C3, being electron-donating (σm = -0.07), exerts a steric 'push' effect that directs nucleophiles to the apparently more hindered C1 carbonyl, a counter-intuitive outcome that cannot be achieved with 4-ethylphthalic anhydride or unsubstituted phthalic anhydride [2].

Carbonyl reduction regioselectivity

Class-level

3-ethylphthalic anhydride Preferential C1 reduction; predicted major:minor >3:1

4-ethyl / unsubstituted 1:1 mixture or unpredictable selectivity

Supports single-isomer phthalide access; may simplify purification

Based on class-level NaBH4 reduction data; batch verification recommended

Evidence Dimension	Carbonyl reduction regioselectivity (NaBH4, THF, 25°C)
Target Compound Data	3-ethylphthalic anhydride: preferential reduction at C1 carbonyl adjacent to 3-ethyl substituent; predicted major:minor phthalide isomer ratio >3:1 based on class trend for electron-donating 3-substituents
Comparator Or Baseline	Unsubstituted phthalic anhydride: 1:1 statistical mixture; 4-ethylphthalic anhydride: selectivity only if 4-substituent is electron-donating (ethyl at C4 is weakly electron-donating, expected moderate selectivity); 3-methylphthalic anhydride: similar directional preference but differing reaction rates due to smaller steric bulk
Quantified Difference	Regioselectivity direction reversed (C1 preference vs. no preference/opposite direction) relative to 4-substituted analogs; quantitative selectivity ratios are substituent-dependent and established for the 3-alkyl class [1][2]
Conditions	NaBH4 in THF, 25°C, followed by acid workup; product phthalide isomer ratios determined by 1H NMR and GC-MS

Why This Matters

Predictable access to a single regioisomeric phthalide (lactone) intermediate is critical for synthetic route design in pharmaceutical and material science applications; purchasing 3-ethylphthalic anhydride instead of its 4-isomer or unsubstituted analog determines whether downstream products are obtained as single isomers or intractable mixtures.

• [1] Kayser, M. M.; Soucy, C.; Favreau, D. Reduction of substituted phthalic anhydrides with sodium borohydride. J. Chem. Soc., Perkin Trans. 1, 1977, 2037-2040. DOI: 10.1039/P19770002037 View Source
• [2] Soucy, C.; Favreau, D.; Kayser, M. M. The regioselectivity of metal hydride reductions of 3-substituted phthalic anhydrides. J. Org. Chem., 1987, 52 (1), 129-134. DOI: 10.1021/jo00377a023 View Source

Wittig Condensation Regioselectivity

In Wittig condensations with stabilized phosphoranes, 3-substituted phthalic anhydrides display a regiochemical outcome distinct from both unsubstituted and 4-substituted analogs. The oxygen atom of the 3-substituent (when present as alkoxy, acyloxy, or related groups) can function as an intramolecular Lewis base, coordinating to the electron-deficient phosphorus center of the ylid [1]. This coordination stabilizes the transition state for reaction at the ortho (C1) carbonyl, effectively offsetting the usual steric and electronic 'push' effects that favour attack at the meta carbonyl. For 3-ethylphthalic anhydride, the ethyl group itself lacks a Lewis basic oxygen; however, the steric push effect remains operative, directing ylid attack preferentially to the meta carbonyl—the opposite regiochemical outcome to that observed in NaBH4 reductions [2].

Wittig condensation regioselectivity

Class-level

Stabilized phosphorane ylid condensation

Preferential reaction at C3 (meta) carbonyl due to steric push; opposite to hydride reduction

Enables divergent regioisomer synthesis from single precursor

Reagent-dependent control; validate with specific ylid and conditions

Evidence Dimension	Wittig condensation regioselectivity (stabilized phosphorane ylid, acetonitrile, 75°C)
Target Compound Data	3-ethylphthalic anhydride: preferential reaction at C3 (meta) carbonyl due to steric push effect of 3-ethyl substituent; expected meta:ortho selectivity ratio parameters established for 3-alkyl class members
Comparator Or Baseline	Unsubstituted phthalic anhydride: 1:1 statistical mixture of E/Z isomers from both carbonyls; 4-substituted phthalic anhydride: different regiochemical pattern due to absence of ortho steric perturbation
Quantified Difference	Regioselectivity direction (meta preference) is opposite to NaBH4 reduction (ortho preference), demonstrating reagent-dependent stereochemical control unique to 3-substituted architecture; this orthogonal reactivity is inaccessible with 4-substituted isomers
Conditions	Stabilized phosphorane ylid (e.g., Ph3P=CHCO2R), acetonitrile, 75°C; product E/Z and regioisomer ratios determined by 1H NMR and HPLC

Why This Matters

The ability to achieve opposite regiochemical outcomes from the same starting anhydride simply by changing the nucleophile (hydride vs. ylid) provides synthetic chemists with a powerful divergent strategy, enabling access to both possible phthalide or vinylphthalide regioisomers from a single commercially available precursor.

• [1] On the regioselectivity of the condensation of stabilized phosphoylids with 3-substituted phthalic anhydrides. Can. J. Chem., 1989, 67 (4), 575-580. View Source
• [2] Soucy, C.; Favreau, D.; Kayser, M. M. The regioselectivity of metal hydride reductions of 3-substituted phthalic anhydrides. J. Org. Chem., 1987, 52 (1), 129-134. DOI: 10.1021/jo00377a023 View Source

Lipophilicity Differentiation

The ethyl substituent at the 3-position confers significantly higher lipophilicity compared to both unsubstituted phthalic anhydride and the lower homolog 3-methylphthalic anhydride. 4-Ethyl-2-benzofuran-1,3-dione has a computed XLogP3 value of 2.1, representing an increase of approximately 1.2 log units over unsubstituted phthalic anhydride (XLogP3 ≈ 0.9) and an estimated 0.6 log units over 3-methylphthalic anhydride (XLogP3 ≈ 1.5, estimated) [1][2]. This enhanced lipophilicity directly impacts solubility profiles in organic solvents, membrane permeability in biological assays, and compatibility with hydrophobic polymer matrices. The increased rotatable bond count (1, from the ethyl side chain) vs. 3-methylphthalic anhydride (0 rotatable bonds beyond the ring-methyl) additionally affects conformational flexibility and crystallization behaviour [1].

Lipophilicity (XLogP3)

Cross-study comparable

2.1

Δ +1.2 vs phthalic anhydride

Higher logP may influence organic solvent extraction and retention

Computed value; verify experimentally for specific solvent systems

Evidence Dimension	Computed lipophilicity (XLogP3) and molecular properties
Target Compound Data	XLogP3 = 2.1; Rotatable Bond Count = 1; Topological Polar Surface Area = 43.4 Ų; Heavy Atom Count = 13; Exact Mass = 176.047344 g/mol [1]
Comparator Or Baseline	Phthalic anhydride: XLogP3 ≈ 0.9, Rotatable Bond Count = 0, TPSA = 43.4 Ų; 3-Methylphthalic anhydride: XLogP3 ≈ 1.5 (estimated from fragment contribution), Rotatable Bond Count = 0, TPSA = 43.4 Ų; 4-Ethylphthalic anhydride: XLogP3 ≈ 2.1 (identical value, but positional isomer) [1][2]
Quantified Difference	ΔXLogP3 = +1.2 vs. phthalic anhydride; ΔXLogP3 ≈ +0.6 vs. 3-methylphthalic anhydride; ΔRotatable Bonds = +1 vs. both comparators
Conditions	Computed by XLogP3 3.0 (PubChem release 2024.11.20); rotatable bond count by Cactvs 3.4.8.18

Why This Matters

Higher lipophilicity influences solvent extraction efficiency, chromatographic retention, and bioavailability if used as a pharmaceutical intermediate; the measurable difference in logP directly affects procurement decisions when solubility in specific organic solvents or compatibility with hydrophobic reaction conditions is required.

• [1] PubChem Compound Summary for CID 284155, 4-Ethyl-2-benzofuran-1,3-dione. National Center for Biotechnology Information, 2025. View Source
• [2] PubChem Compound Summary for CID 6811, Phthalic anhydride. National Center for Biotechnology Information, 2025. View Source

GC-MS Spectral Differentiation

4-Ethyl-2-benzofuran-1,3-dione possesses a unique mass spectral fingerprint that enables unambiguous differentiation from all isomeric ethylphthalic anhydrides and other substituted phthalic anhydrides. The compound has the InChIKey LIVHSQMNQCENSI-UHFFFAOYSA-N, exact mass 176.047344 g/mol (C10H8O3), and a distinctive GC-MS spectrum catalogued in the KnowItAll Mass Spectral Library (Wiley Registry, 12th Edition) under source identifier CCC-3-778-9 [1]. In contrast, 4-ethylphthalic anhydride (CAS 73819-76-8) has a different InChIKey and distinct fragmentation pattern [2]. The mass spectrum of 3-ethylphthalic anhydride shows characteristic fragment ions reflecting loss of CO2 (m/z 132), CO (m/z 148), and ethyl radical (m/z 147), enabling definitive identification even in mixtures of positional isomers.

GC-MS differentiation

Supporting evidence

EI mass spectrum (70 eV)

Unique InChIKey and retention time distinguish from 4-ethyl isomer

Enables positional isomer verification in incoming QC

Reference spectrum in Wiley Registry; run under same column conditions

Evidence Dimension	Mass spectrometric identification (GC-MS, EI, 70 eV)
Target Compound Data	InChIKey: LIVHSQMNQCENSI-UHFFFAOYSA-N; Exact Mass: 176.047344 g/mol; Molecular ion: m/z 176; Base peak and fragment pattern catalogued in Wiley Registry [1]
Comparator Or Baseline	Phthalic anhydride: InChIKey LGRFSURQMSBEFX-UHFFFAOYSA-N, Exact Mass: 148.016044 g/mol; 4-Ethylphthalic anhydride: different InChIKey (isonmer), Exact Mass: 176.047344 g/mol (identical mass, but different retention time and fragmentation) [2]
Quantified Difference	Unique InChIKey and retention index; identical exact mass to 4-ethyl isomer but distinguishable by GC retention time and MS fragmentation pattern differences due to different ring substitution position
Conditions	GC-MS, EI ionization at 70 eV; column: standard non-polar capillary column (e.g., HP-5MS); source spectrum: CCC-3-778-9, KnowItAll Mass Spectral Library

Why This Matters

For quality control and incoming material verification, the unique GC-MS fingerprint ensures that the purchased 3-ethylphthalic anhydride is not contaminated with or misidentified as the 4-ethyl isomer, which would produce different regiochemical outcomes in downstream reactions.

• [1] SpectraBase Compound ID 8x3eauXqFvO, 3-Ethylphthalic anhydride. Wiley Science Solutions, KnowItAll Mass Spectral Library, 2024. View Source
• [2] PubChem Compound Summary for CID 284155, 4-Ethyl-2-benzofuran-1,3-dione. National Center for Biotechnology Information, 2025. View Source

Polyetherimide Melt Stability

Patent disclosures from SABIC Global Technologies demonstrate that polyetherimide (PEI) compositions prepared from 3-substituted phthalic anhydrides, including 3-ethylphthalic anhydride, exhibit measurably improved melt stability and reduced corrosivity compared to PEI derived from unsubstituted phthalic anhydride [1]. The improved melt stability is attributed to the electronic effect of the 3-alkyl substituent on the imidization kinetics and the thermal stability of the resulting polyimide backbone. Specifically, the catalyzed imidization product of a 3-substituted phthalic anhydride with a sulfone diamine (e.g., 4,4'-diaminodiphenyl sulfone) yields a polyetherimide with reduced tendency toward molecular weight degradation during melt processing at temperatures exceeding 350°C, as evidenced by smaller shifts in melt viscosity over extended residence times [1].

PEI melt stability

Supporting evidence

Reduced melt viscosity drift during 380°C processing

May widen processing window and lower degradation risk

Patent data; confirm with specific diamine and catalyst system

Evidence Dimension	Polyetherimide melt viscosity stability during high-temperature processing
Target Compound Data	PEI from 3-ethylphthalic anhydride + sulfone diamine: reduced melt viscosity drift over 30-min hold at 380°C (specific viscosity retention data available in patent examples) [1]
Comparator Or Baseline	PEI from unsubstituted phthalic anhydride + sulfone diamine: measurable viscosity increase and potential crosslinking during extended melt processing; PEI from 4-substituted phthalic anhydride: different thermal stability profile due to different electronic environment of the polymer backbone
Quantified Difference	Improved melt stability (quantified as reduced percentage change in melt flow index or complex viscosity after thermal aging); reduced corrosivity toward processing equipment as measured by metal coupon weight loss tests [1]
Conditions	Melt polymerization at >300°C; imidization catalyst: sodium phenylphosphinate or similar; diamine comonomer: 4,4'-diaminodiphenyl sulfone; melt stability assessed by parallel plate rheometry at 380°C under nitrogen

Why This Matters

For industrial polymer producers and compounders, improved melt stability directly translates to wider processing windows, reduced scrap rates, and lower maintenance costs due to reduced equipment corrosion—factors that make 3-ethylphthalic anhydride a preferred monomer over generic phthalic anhydride for high-performance PEI formulations.

• [1] SABIC Global Technologies B.V. Polyetherimides with improved melt stability. U.S. Patent Application Publication US 2015/0158997, June 4, 2015. View Source

Applications of 4-Ethyl-2-benzofuran-1,3-dione

Regioselective Phthalide Synthesis

In pharmaceutical intermediate synthesis where a specific phthalide (lactone) regioisomer is required, 3-ethylphthalic anhydride provides preferential reduction at the C1 carbonyl to yield predominantly one phthalide isomer [1]. This intrinsic regioselectivity eliminates the need for chromatographic separation of regioisomeric mixtures, which is unavoidable when using unsubstituted phthalic anhydride (1:1 mixture) or 4-substituted isomers (often non-selective). The resulting 3-ethylphthalide or 7-ethylphthalide isomer purity directly impacts downstream coupling reactions and final API purity profiles. Procurement of 3-ethylphthalic anhydride specifically, rather than generic phthalic anhydride, is essential for achieving this regiochemical control.

Polyetherimide with Enhanced Melt Stability

Industrial compounders and polymer manufacturers seeking to produce polyetherimide (PEI) resins with superior melt processing characteristics should specify 3-ethylphthalic anhydride as the dianhydride precursor. Patent evidence demonstrates that PEI derived from 3-substituted phthalic anhydrides exhibits improved melt viscosity stability during prolonged high-temperature processing (>350°C) compared to PEI from unsubstituted phthalic anhydride [2]. This translates to reduced molecular weight degradation, fewer gel defects in molded parts, and lower corrosivity toward processing equipment—all quantifiable manufacturing advantages that justify the selection of this specific building block over commodity phthalic anhydride.

Divergent Synthesis of Phthalide Regioisomers

Research groups engaged in structure-activity relationship (SAR) studies or diversity-oriented synthesis can exploit the unique property of 3-ethylphthalic anhydride to deliver opposite regiochemical outcomes depending on the nucleophile employed [1][3]. NaBH4 reduction yields predominantly the phthalide from C1 attack, while Wittig condensation with stabilized ylids directs reaction to the C3 carbonyl. This divergent reactivity allows exploration of both regioisomeric series without requiring separate starting materials or protecting group strategies, maximizing the value derived from a single procurement decision.

Analytical Reference Standard for QC

For analytical laboratories performing quality control of substituted phthalic anhydride raw materials, 4-ethyl-2-benzofuran-1,3-dione serves as a certified reference standard distinguishable from its 4-ethyl isomer by GC-MS retention time and unique mass spectral fragmentation [4]. The definitive InChIKey and Wiley Registry mass spectrum enable laboratories to verify the positional identity of incoming materials, prevent costly mis-specification errors, and ensure batch-to-batch consistency in regulated manufacturing environments where isomer purity directly affects product quality.

Application

Selection Property

Validation Focus

Regioselective phthalide synthesis

Carbonyl reduction regioselectivity

Phthalide regioisomer purity

Polyetherimide with improved melt processing

Melt stability in PEI polymerization

Melt viscosity retention

Divergent regioisomer synthesis

Nucleophile-dependent regiochemical outcome

Orthogonal regioisomer access

Analytical reference standard

Positional isomer identity

Match against certified reference

• [1] Soucy, C.; Favreau, D.; Kayser, M. M. The regioselectivity of metal hydride reductions of 3-substituted phthalic anhydrides. J. Org. Chem., 1987, 52 (1), 129-134. DOI: 10.1021/jo00377a023 View Source
• [2] SABIC Global Technologies B.V. Polyetherimides with improved melt stability. U.S. Patent Application Publication US 2015/0158997, June 4, 2015. View Source
• [3] On the regioselectivity of the condensation of stabilized phosphoylids with 3-substituted phthalic anhydrides. Can. J. Chem., 1989, 67 (4), 575-580. View Source
• [4] SpectraBase Compound ID 8x3eauXqFvO, 3-Ethylphthalic anhydride. Wiley Science Solutions, KnowItAll Mass Spectral Library, 2024. View Source
